

# Application Notes and Protocols for Disperse Orange 1 Sensitization Patch Testing

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# For Researchers, Scientists, and Drug Development Professionals

Introduction

**Disperse Orange 1** (DO1) is an azo dye known to be a contact allergen, primarily associated with textile dermatitis.[1][2] Accurate identification of DO1 sensitization is crucial for patient diagnosis and management, as well as for the safety assessment of consumer products. These application notes provide detailed protocols for patch testing with **Disperse Orange 1**, aimed at standardizing the procedure for reliable and reproducible results in a research and clinical setting.

#### **Data Presentation**

### **Table 1: Recommended Patch Test Concentration for**

Disperse Orange 1

Allergen	Concentration (%)	Vehicle
Disperse Orange 1	1.0	Petrolatum

This concentration is widely cited in literature for inclusion in textile dye series for patch testing. [3][4]



Table 2: International Contact Dermatitis Research

Group (ICDRG) Scoring System for Patch Test Reactions

Score	Interpretation	Description
0	Negative	No reaction.
?	Doubtful reaction	Faint erythema only.
+	Weak positive	Erythema, infiltration, possibly papules.[5]
++	Strong positive	Erythema, infiltration, papules, vesicles.
+++	Extreme positive	Intense erythema, infiltration, coalescing vesicles, bullous reaction.
IR	Irritant reaction	Discrete patchy erythema without infiltration, or other morphologies suggestive of irritation.

**Table 3: Reported Cross-Reactions with Disperse** 

**Orange 1** 

Substance	Cross-Reactivity	Notes
p-Phenylenediamine (PPD)	Frequent	A significant number of individuals sensitized to PPD also react to certain disperse dyes, including those structurally related to DO1.
Disperse Orange 3	Common	Often tested alongside DO1 in textile dye series.
Disperse Yellow 3	Possible	Another common textile dye allergen that may show cosensitization.



# Experimental Protocols Protocol 1: Preparation of Disperse Orange 1 (1.0% in Petrolatum) for Patch Testing

#### Materials:

- **Disperse Orange 1** powder (analytical grade)
- White petrolatum
- Glass mortar and pestle or ointment slab and spatula
- Analytical balance
- Weighing paper
- Syringes for dispensing (e.g., 5 mL)

#### Procedure:

- Calculation: Determine the required amount of Disperse Orange 1 and petrolatum to prepare the desired total quantity of the 1.0% mixture. For example, to prepare 10g of the mixture, 0.1g of Disperse Orange 1 and 9.9g of petrolatum are needed.
- Weighing: Accurately weigh the **Disperse Orange 1** powder and the petrolatum using an analytical balance.
- Mixing:
  - Place the weighed Disperse Orange 1 powder into the glass mortar.
  - Add a small, equivalent amount of petrolatum to the mortar.
  - Triturate the dye and petrolatum with the pestle using a geometric dilution technique. This
    involves incorporating the powder into a small amount of the base first and then
    progressively adding more of the base in small portions until the dye is evenly dispersed.



- Continue trituration until a homogenous, brightly colored mixture is achieved, with no visible clumps of powder.
- Alternatively, use an ointment slab and spatula for mixing, employing a similar geometric dilution process.
- Packaging: Transfer the final mixture into appropriately labeled syringes for storage and application. The label should include the allergen name, concentration, vehicle, and preparation date.
- Storage: Store the prepared allergen in a cool, dark place. Adhere to established expiry dates based on the chemical stability of the allergen in petrolatum.

## **Protocol 2: Patch Test Application and Reading**

#### Materials:

- Prepared **Disperse Orange 1** (1.0% in petrolatum)
- Patch test chambers (e.g., Finn Chambers® on Scanpor® tape or IQ Ultra™ Chambers)
- Marking pen
- Patient chart/documentation materials

#### Procedure:

- Patient Preparation:
  - Ensure the patient's back is clean, dry, and free of hair and any topical medications. The upper back is the preferred application site.
  - Inform the patient about the test procedure, including the need to keep the test area dry and to avoid activities that may cause excessive sweating.
- Patch Application:

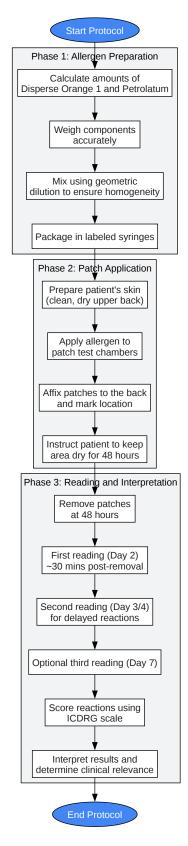


- Dispense a small, consistent amount of the **Disperse Orange 1** preparation into a patch test chamber. A proper amount should fill approximately half the chamber.
- Carefully apply the patch test panels to the patient's back, ensuring good adhesion.
- Mark the location of the panels on the skin with a marking pen to facilitate reading after removal.
- Patch Removal and Initial Reading (Day 2 / 48 Hours):
  - The patient should be instructed to keep the patches on for 48 hours.
  - After 48 hours, the patches are removed. Allow any immediate irritation from the tape to subside before the first reading, which is typically done 15-30 minutes after removal.
  - Record the reactions according to the ICDRG scoring system (Table 2).
- Second Reading (Day 3 or 4 / 72-96 Hours):
  - A second reading is crucial as delayed hypersensitivity reactions may develop.
  - Read and score the test sites again using the ICDRG scale.
- Optional Third Reading (Day 7):
  - A final reading at day 7 may be beneficial to detect late-developing allergic reactions.
- Interpretation of Results:
  - A positive reaction (graded as +, ++, or +++) at the **Disperse Orange 1** application site is indicative of sensitization.
  - Distinguish between true allergic reactions and irritant reactions. Allergic reactions are typically characterized by erythema, infiltration, and papules/vesicles, whereas irritant reactions often present as discrete erythema without significant infiltration.
  - The clinical relevance of a positive patch test should be determined by correlating the result with the patient's clinical history and exposure to textiles or other potential sources



of Disperse Orange 1.

## **Mandatory Visualization**





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Caption: Workflow for **Disperse Orange 1** Patch Testing.

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